

# stability and storage of 3-Chloropropionic acid

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## Compound of Interest

Compound Name: 3-Chloropropionic acid

Cat. No.: B085556

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An In-depth Technical Guide to the Stability and Storage of **3-Chloropropionic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Chloropropionic acid** (3-CPA) is a halogenated carboxylic acid with significant applications as a chemical intermediate in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals. Its reactivity, influenced by the presence of both a carboxylic acid group and a chlorine atom, necessitates a thorough understanding of its stability profile to ensure safe handling, optimal storage, and the integrity of developmental processes. This guide provides a comprehensive overview of the stability and storage of **3-Chloropropionic acid**, detailing its reactivity, recommended storage conditions, and methodologies for stability assessment.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Chloropropionic acid** is presented in Table 1.

Table 1: Chemical and Physical Properties of **3-Chloropropionic Acid**

Property	Value
Chemical Formula	C <sub>3</sub> H <sub>5</sub> ClO <sub>2</sub>
Molecular Weight	108.52 g/mol [1]
CAS Number	107-94-8[1]
Appearance	White crystalline solid with a sharp odor[1]
Melting Point	35-40 °C (lit.)
Boiling Point	203-205 °C (lit.)
Solubility	Freely soluble in water, alcohol, and chloroform[1]
pKa	4.08 in aqueous solution[2]

## Stability Profile

**3-Chloropropionic acid** is a stable compound under normal temperatures and pressures. However, it is susceptible to degradation under certain conditions, primarily through hydrolysis and reaction with incompatible materials. It is also described as being somewhat hygroscopic and moisture-sensitive.

## Hydrolytic Stability

As a carboxylic acid, 3-CPA can undergo hydrolysis, particularly under basic conditions. The rate of hydrolysis is expected to increase with pH. While specific kinetic data for the hydrolysis of **3-Chloropropionic acid** across a range of pH values and temperatures is not readily available in the public domain, the general principles of ester and amide hydrolysis can be extrapolated to predict its behavior. The primary degradation product of hydrolysis is likely to be 3-hydroxypropionic acid and chloride ions.

## Thermal Stability

**3-Chloropropionic acid** is relatively stable at ambient temperatures. However, upon heating to decomposition, it may emit toxic fumes of hydrogen chloride, carbon monoxide, and carbon dioxide.

## Photostability

Specific studies on the photostability of **3-Chloropropionic acid** are not widely published. However, as with many organic molecules, exposure to light, particularly UV radiation, could potentially initiate degradation. Photostability testing is recommended to fully characterize its stability profile.

## Reactivity and Incompatibilities

**3-Chloropropionic acid** exhibits reactivity typical of a carboxylic acid and a halogenated organic compound. It is incompatible with:

- Bases: Reacts exothermically with bases.
- Strong Oxidizing Agents: Can be oxidized, generating heat.
- Active Metals: May react to form gaseous hydrogen and a metal salt.
- Cyanide Salts: Reacts to generate gaseous hydrogen cyanide.
- Sulfites, Nitrites, Thiosulfates, and Dithionites: Reacts to generate flammable and/or toxic gases and heat.
- Carbonates and Bicarbonates: Reacts to generate carbon dioxide and some heat.

It may also corrode iron, steel, and aluminum.

## Storage and Handling

Proper storage and handling are crucial to maintain the quality and safety of **3-Chloropropionic acid**.

## Recommended Storage Conditions

Based on available safety data sheets and chemical profiles, the following storage conditions are recommended:

Table 2: Recommended Storage Conditions for **3-Chloropropionic Acid**

Parameter	Recommendation
Temperature	Store in a cool, dry place. Store below +30°C.
Atmosphere	Store in a well-ventilated area.
Container	Keep containers tightly closed. Store in a corrosive resistant container with a resistant inner liner.
Incompatible Materials	Store away from incompatible substances such as strong oxidizing agents and bases.
Moisture	Avoid exposure to moist air or water due to its hygroscopic and moisture-sensitive nature.

## Handling Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Minimize dust generation and accumulation.
- Wash hands thoroughly after handling.

## Experimental Protocols for Stability Assessment

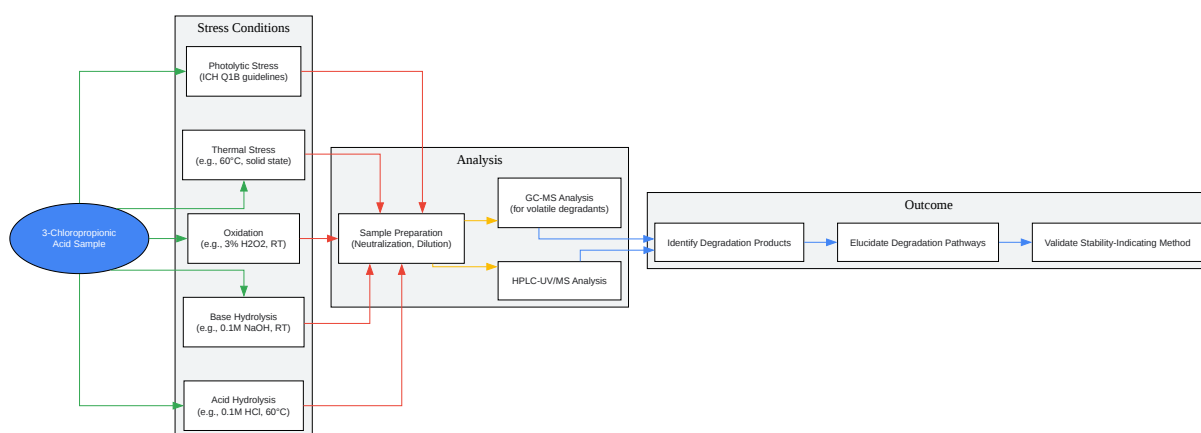
To thoroughly assess the stability of **3-Chloropropionic acid**, a series of experimental studies should be conducted. These include forced degradation studies and stability testing under long-term and accelerated conditions.

### Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of the molecule. The following is a general protocol for a forced

degradation study of **3-Chloropropionic acid**.

## Experimental Workflow for Forced Degradation



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Caption: Workflow for a forced degradation study of **3-Chloropropionic acid**.

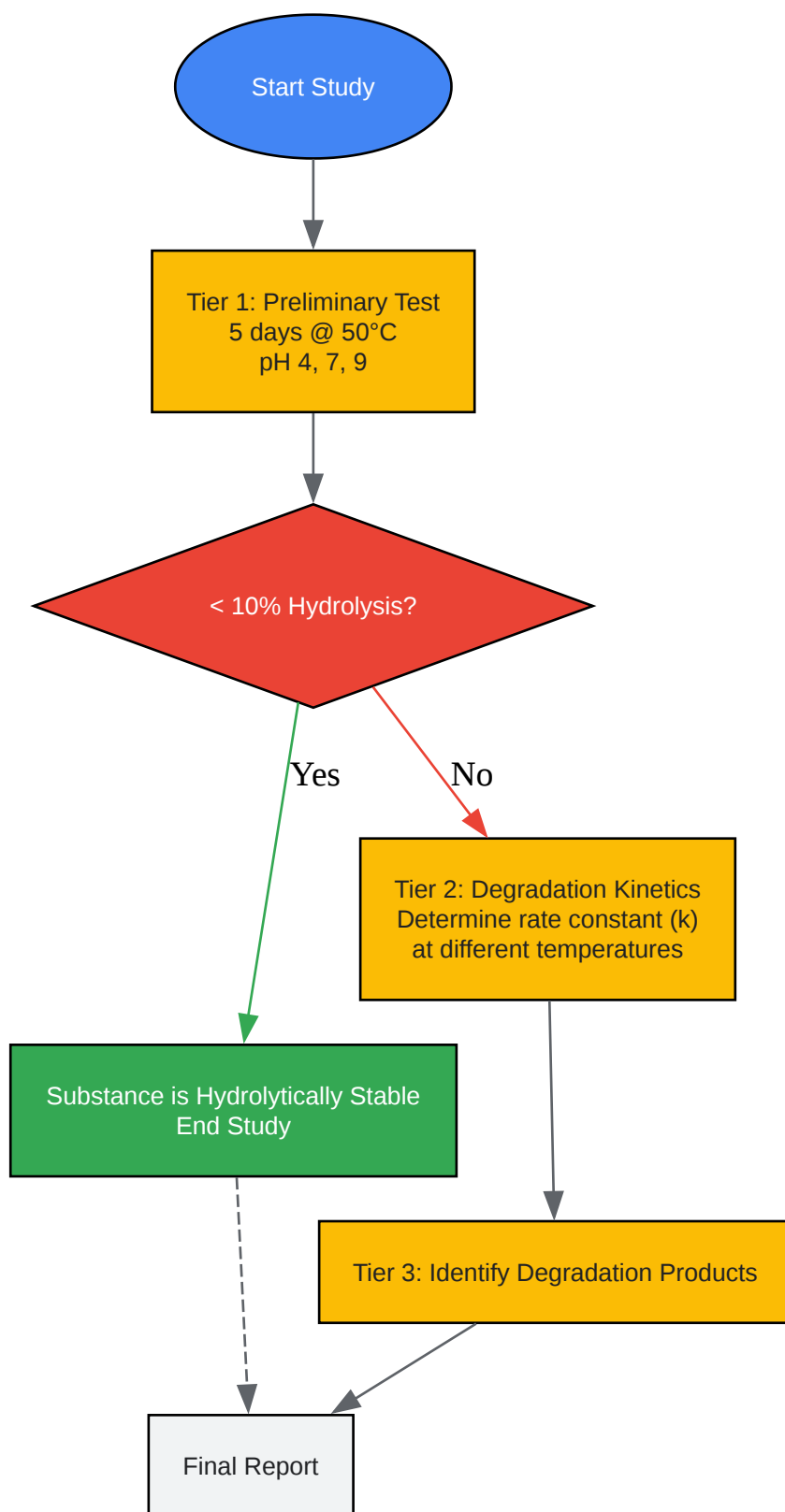
Protocol:

- **Preparation of Stock Solution:** Prepare a stock solution of **3-Chloropropionic acid** in a suitable solvent (e.g., water or methanol) at a known concentration (e.g., 1 mg/mL).
- **Acid Hydrolysis:** To an aliquot of the stock solution, add an equal volume of 0.1 M hydrochloric acid. Keep the solution at an elevated temperature (e.g., 60°C) for a defined period (e.g., 24, 48, 72 hours). Withdraw samples at appropriate time points, neutralize with a suitable base (e.g., 0.1 M NaOH), and dilute for analysis.
- **Base Hydrolysis:** To an aliquot of the stock solution, add an equal volume of 0.1 M sodium hydroxide. Keep the solution at room temperature for a defined period. Withdraw samples at appropriate time points, neutralize with a suitable acid (e.g., 0.1 M HCl), and dilute for analysis.
- **Oxidative Degradation:** To an aliquot of the stock solution, add an equal volume of 3% hydrogen peroxide. Keep the solution at room temperature, protected from light, for a defined period. Withdraw samples at appropriate time points and dilute for analysis.
- **Thermal Degradation:** Store a sample of solid **3-Chloropropionic acid** in an oven at an elevated temperature (e.g., 60°C) for a defined period. At each time point, dissolve a known amount of the solid in a suitable solvent for analysis.
- **Photolytic Degradation:** Expose a solution of **3-Chloropropionic acid** and a solid sample to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines. A control sample should be kept in the dark under the same conditions.
- **Analysis:** Analyze the stressed samples using a validated stability-indicating analytical method, such as HPLC-UV or HPLC-MS, to separate and quantify **3-Chloropropionic acid** and its degradation products.

## Hydrolysis as a Function of pH (based on OECD Guideline 111)

This tiered study determines the rate of hydrolysis of a chemical substance in sterile aqueous buffer solutions at different pH values.

Logical Flow of OECD 111 Guideline



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Caption: Tiered approach for hydrolysis testing according to OECD Guideline 111.

#### Protocol Outline:

- Tier 1: Preliminary Test:
  - Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
  - Add **3-Chloropropionic acid** to each buffer solution (concentration  $\leq 0.01$  M or half of saturation).
  - Incubate the solutions in the dark at 50°C for 5 days.
  - Analyze the solutions for the concentration of **3-Chloropropionic acid**.
  - If less than 10% degradation is observed at all pH values, the substance is considered hydrolytically stable, and further testing may not be necessary.
- Tier 2: Degradation Kinetics Study:
  - If significant degradation ( $>10\%$ ) is observed in the preliminary test, conduct a kinetics study at the pH(s) where degradation occurred.
  - Perform the study at a minimum of three different temperatures to determine the temperature dependence of the hydrolysis rate.
  - Sample at multiple time points to determine the rate constant (k) of hydrolysis.
  - The study should continue until 90% degradation is observed or for 30 days, whichever is shorter.
- Tier 3: Identification of Hydrolysis Products:
  - If significant degradation occurs, identify the major hydrolysis products. This is typically done using techniques like LC-MS or GC-MS.

## Analytical Methodologies

A stability-indicating analytical method is crucial for accurately quantifying the decrease in the concentration of **3-Chloropropionic acid** and the increase in its degradation products.



Table 3: Recommended Analytical Techniques for Stability Studies of **3-Chloropropionic Acid**

Technique	Application	Typical Conditions
High-Performance Liquid Chromatography (HPLC) with UV Detection	Assay of 3-CPA and quantification of non-volatile degradation products.	Column: C18 (e.g., 250 mm x 4.6 mm, 5 $\mu$ m) Mobile Phase: Isocratic or gradient elution with an aqueous buffer (e.g., phosphate buffer, pH 2.5) and an organic modifier (e.g., acetonitrile or methanol). Detection: UV at a low wavelength (e.g., 210 nm).
High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS)	Identification and quantification of degradation products.	Similar chromatographic conditions as HPLC-UV, coupled with a mass spectrometer for mass analysis of eluting peaks.
Gas Chromatography with Flame Ionization Detection (GC-FID) or Mass Spectrometry (GC-MS)	Analysis of volatile degradation products or for the assay of 3-CPA after derivatization.	Column: Capillary column suitable for polar compounds (e.g., FFAP). Derivatization: May be required to increase volatility and improve peak shape (e.g., esterification with methanol). Detection: FID for quantification, MS for identification.
Ion Chromatography	Quantification of inorganic degradation products, such as chloride ions.	Anion-exchange column with a suitable eluent (e.g., carbonate/bicarbonate buffer).

## Conclusion

**3-Chloropropionic acid** is a stable molecule under recommended storage conditions. Its primary stability concerns are hydrolysis, particularly at higher pH, and reactivity with incompatible materials. For researchers, scientists, and drug development professionals, a

thorough understanding of these stability characteristics is paramount. The implementation of systematic stability studies, including forced degradation and detailed kinetic analysis as outlined in this guide, will ensure the reliable use of **3-Chloropropionic acid** in research and development, leading to robust and well-characterized processes and products.

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